

Comparative Guide: Assessing Selectivity of 2-(4-Methoxypyridin-2-yl)acetic acid

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Compound of Interest

Compound Name: 2-(4-Methoxypyridin-2-yl)acetic acid

Cat. No.: B13538328

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Executive Summary & Target Profile

2-(4-Methoxypyridin-2-yl)acetic acid is a functionalized pyridine derivative. In drug discovery and agrochemistry, it is primarily evaluated for two distinct mechanisms:

- **Auxin Mimicry (Agrochemical/Plant Biology):** It acts as a molecular glue, stabilizing the interaction between the TIR1/AFB F-box proteins and Aux/IAA transcriptional repressors.
- **Metallo-Fragment (Medicinal Chemistry):** It serves as a bidentate chelator (-donor) targeting active site metals (Zn^{2+} , Fe^{2+}) in enzymes like Histone Demethylases (KDMs) or Matrix Metalloproteinases (MMPs).

The Challenge: The pyridine-carboxylate motif is "promiscuous" by nature. High selectivity is required to distinguish between closely related isoforms (e.g., TIR1 vs. AFB5) or to avoid off-target metal stripping in cellular environments.

Mechanism of Action & Binding Topology

To design a valid selectivity assay, one must understand the binding mode.

A. Auxin Receptor Mode (TIR1/AFB)

The molecule binds to the bottom of the hydrophobic pocket in the TIR1 receptor.

- **Anchor:** The carboxylate group forms an electrostatic interaction with Arg403 (in AtTIR1).
- **Specificity:** The 4-methoxy group on the pyridine ring probes the "back wall" of the pocket. Variations in this pocket between TIR1 and AFB homologues (e.g., AFB5) dictate selectivity.

B. Metalloenzyme Mode

- **Chelation:** The pyridine nitrogen and the carboxylate oxygen coordinate the catalytic metal ion (e.g., Zn^{2+}) in a bidentate fashion.
- **Selectivity Driver:** The 4-methoxy substituent extends into the solvent-exposed region or a specific hydrophobic sub-pocket, providing the vector for selectivity over other metalloenzymes (e.g., Carbonic Anhydrase).

Experimental Protocols for Selectivity Assessment

Protocol A: Biochemical Selectivity (In Vitro)

Objective: Determine the Binding Affinity (

) and Inhibitory Constant (

) across a panel of related targets.

Method 1: Surface Plasmon Resonance (SPR) - For Auxin Receptors

- **Sensor Chip:** Biotinylated Aux/IAA peptide immobilized on Streptavidin (SA) chip.
- **Analytes:** Purified TIR1, AFB1, AFB2, AFB5 proteins pre-incubated with **2-(4-Methoxypyridin-2-yl)acetic acid** at varying concentrations.
- **Readout:** Measure the stabilization of the TIR1-Aux/IAA complex (Molecular Glue effect).
- **Selectivity Metric:** Compare
of complex formation across the TIR/AFB panel.

Method 2: FRET-Based Enzymatic Assay - For Metalloenzymes

- System: Time-Resolved Fluorescence Resonance Energy Transfer (TR-FRET).
- Substrate: Fluorogenic peptide specific to the target (e.g., Histone H3 peptide for KDM).
- Procedure:
 - Incubate Enzyme (e.g., KDM5A) with compound for 30 min.
 - Add Substrate and Co-factors (Fe^{2+} , -KG).
 - Measure fluorescence quenching/emission.
- Counter-Screen: Test against Carbonic Anhydrase II (CAII) and MMP-9 to rule out non-specific metal chelation.

Protocol B: Cellular Selectivity & Functional Profiling

Objective: Verify that biochemical affinity translates to functional selectivity in a complex biological environment.

Method: Root Growth Inhibition vs. Cytotoxicity

- Primary Assay (Auxin Activity): Arabidopsis thaliana root growth assay.
 - Genotypes: Wild Type (Col-0) vs. tir1-1 / afb2-1 / afb5-1 mutants.
 - Logic: If the compound is selective for AFB5, it should retain potency in tir1 mutants but lose potency in afb5 mutants.
- Counter Assay (General Toxicity): MTT Assay in mammalian HEK293 cells.
 - Purpose: Ensure the compound does not kill cells via non-specific mechanisms (e.g., mitochondrial uncoupling).

Data Presentation & Analysis

Comparative Performance Table

Summarize the selectivity profile using the Selectivity Ratio (SR):

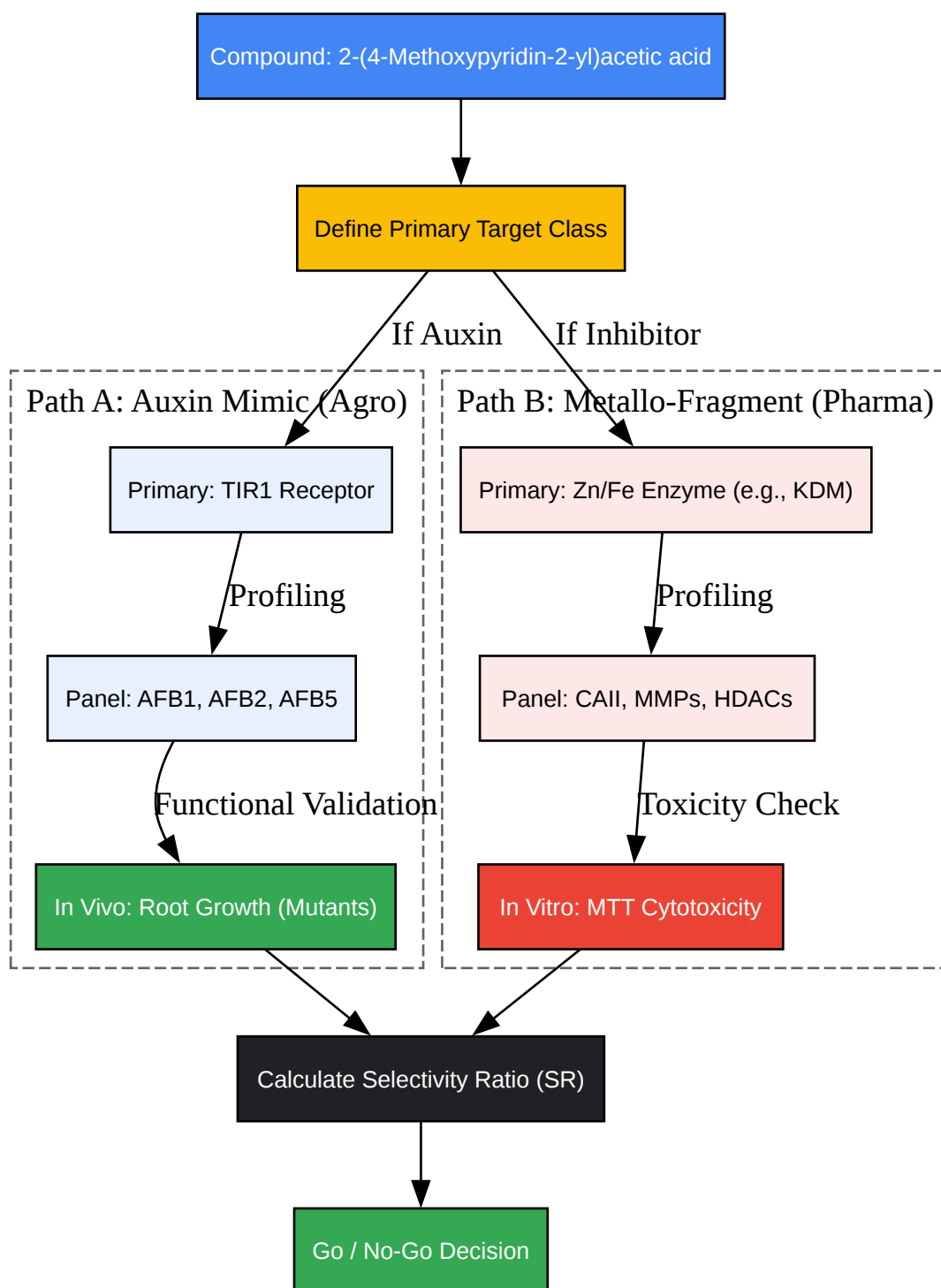
Target / Isoform	IC50 / EC50 (nM)	Selectivity Ratio (vs Primary)	Interpretation
TIR1 (Primary)	450	1.0	Reference Target
AFB1	2,100	4.7	Moderate Selectivity
AFB5	>10,000	>22	High Selectivity (Negative)
Off-Target Panel			
Carbonic Anhydrase II	>50,000	>111	Excellent Safety Profile
HDAC1	15,000	33	Weak Off-Target Binding

Interpretation Guide

- SR > 10: Acceptable for early-stage lead compounds.
- SR > 100: Required for clinical/agrochemical candidates to minimize side effects.
- Inverted Selectivity: If AFB5 potency > TIR1, the compound may be a specific herbicide for dicots, sparing monocots (a desirable trait).

Visualizing the Selectivity Workflow

The following diagram illustrates the logical flow for validating the selectivity of **2-(4-Methoxypyridin-2-yl)acetic acid**.



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Caption: Logical workflow for distinguishing on-target efficacy from off-target promiscuity for pyridine-acetic acid derivatives.

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